

# Essential Safety and Logistical Information for Handling STOCK2S-26016

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## Compound of Interest

Compound Name: STOCK2S-26016

Cat. No.: B2633875

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This document provides crucial safety protocols and logistical plans for the handling and disposal of **STOCK2S-26016**, a WNK signaling inhibitor. Adherence to these guidelines is essential for ensuring the safety of laboratory personnel and minimizing environmental impact.

## Hazard Identification and Classification

**STOCK2S-26016** is classified under the Globally Harmonized System (GHS) with the following hazards.<sup>[1]</sup> This information is critical for understanding the potential risks and for conducting a thorough risk assessment before beginning any experimental work.

Hazard Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed. <sup>[1]</sup>
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life. <sup>[1]</sup>
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects. <sup>[1]</sup>

## Personal Protective Equipment (PPE) Protocol

The selection of appropriate PPE is paramount when handling **STOCK2S-26016**. The following equipment must be worn to prevent exposure.

### 1. Eye Protection:

- Procedure: Wear safety goggles with side-shields.<sup>[1]</sup> This is the minimum requirement for all procedures involving **STOCK2S-26016**, including weighing, dissolution, and aliquoting.
- Rationale: To prevent accidental splashes to the eyes.

### 2. Hand Protection:

- Procedure: Wear protective gloves.<sup>[1]</sup> Given the nature of the substance, nitrile or neoprene gloves are recommended. Ensure to check for any signs of degradation or perforation before use.
- Rationale: To avoid direct skin contact.

### 3. Skin and Body Protection:

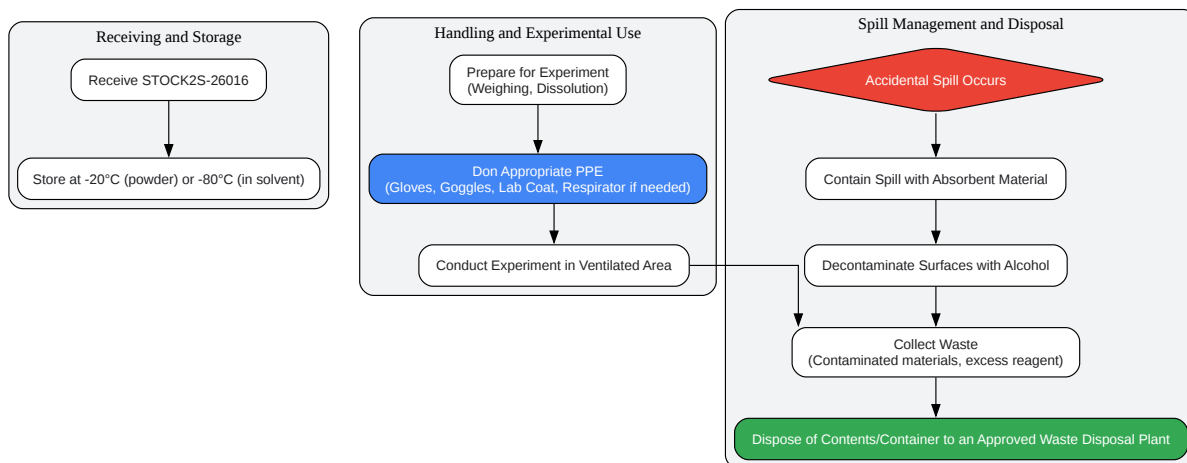
- Procedure: Wear impervious clothing, such as a laboratory coat.<sup>[1]</sup> Ensure the coat is fully buttoned.
- Rationale: To protect the skin from accidental spills.

### 4. Respiratory Protection:

- Procedure: A suitable respirator should be used when there is a risk of aerosol formation or when working with the powder form outside of a certified chemical fume hood.<sup>[1]</sup>
- Rationale: To prevent inhalation of the substance.

## Experimental Workflow: Handling and Disposal

The following workflow outlines the key steps and safety considerations for handling **STOCK2S-26016** from receipt to disposal.



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**Caption:** Workflow for Safe Handling and Disposal of **STOCK2S-26016**.

## Accidental Release and First Aid Measures

In the event of an accidental release or exposure, immediate action is critical.

Accidental Release Measures:

- **Personal Precautions:** Use full personal protective equipment. Avoid breathing vapors, mist, dust, or gas. Ensure adequate ventilation.<sup>[1]</sup>

- Environmental Precautions: Prevent further leakage or spillage. Keep the product away from drains or water courses.[1]
- Containment and Cleaning: Absorb solutions with a liquid-binding material like diatomite. Decontaminate surfaces and equipment by scrubbing with alcohol. Dispose of contaminated material according to regulations.[1]

#### First Aid Measures:

- Eye Contact: Remove contact lenses, locate an eye-wash station, and flush eyes immediately with large amounts of water. Promptly call a physician.[1]
- Skin Contact: Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician.[1]
- Inhalation: Immediately relocate to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.[1]
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Call a physician.[1]

## Disposal Plan

All waste materials contaminated with **STOCK2S-26016** must be disposed of in accordance with institutional, local, and national regulations.

- Procedure: Collect all contaminated materials, including empty containers, used gloves, and absorbent materials, in a designated and clearly labeled waste container.
- Final Disposal: The contents and the container must be disposed of at an approved waste disposal plant.[1] Do not allow the product to enter drains or waterways due to its high aquatic toxicity.[1]

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## References

- 1. STOCK2S-26016|332922-63-1|MSDS [dcchemicals.com]
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